

"phase transitions of diaspore under high pressure"

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Compound of Interest

Compound Name: DIASPORE

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An In-depth Technical Guide to the High-Pressure Phase Behavior of **Diaspore**

Introduction

Diaspore, with the chemical formula $\alpha\text{-AlO(OH)}$, is a dense aluminum oxyhydroxide mineral that crystallizes in the orthorhombic system with the space group Pbnm.[1][2] It is a major component of bauxite, the primary ore of aluminum, and is also found in emery deposits and as a hydrothermal alteration product of aluminous minerals.[2][3] The study of **diaspore** under high-pressure and high-temperature (HPHT) conditions is crucial for understanding the geological processes in Earth's crust and upper mantle, where such conditions prevail. This guide provides a comprehensive overview of the phase transitions and stability of **diaspore** under high pressure, summarizing key experimental findings, methodologies, and quantitative data for researchers in mineral physics, materials science, and related fields.

High-Pressure Stability and Compressibility of Diaspore

Numerous studies have demonstrated that **diaspore** is a remarkably stable phase over a wide range of pressures at ambient temperature. Investigations using single-crystal synchrotron X-ray diffraction have been conducted up to 51.5 GPa without revealing any phase transitions.[4] The primary response of the **diaspore** crystal structure to increasing pressure is compression, which is anisotropic in nature.

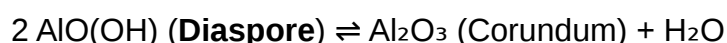
At ambient temperature, the a-axis of the unit cell is significantly more compressible than the b and c axes.[1] This behavior is also observed at elevated temperatures. For instance, at 1900 K, the a-axis remains more compressible in the low-pressure range (13.5–18 GPa), while all three axes show similar compressibility at higher pressures (18–27.8 GPa).[5][6] This anisotropic compression is linked to the arrangement of hydrogen bonds, which are roughly aligned with the a-axis.[1]

The pressure-volume relationship of **diaspore** has been determined in several studies, allowing for the calculation of its equation of state (EoS). The bulk modulus (K_0), a measure of a material's resistance to compression, and its pressure derivative (K'_0) are key parameters of the EoS.

High-Temperature, High-Pressure Transition: Dehydration to Corundum

While **diaspore** does not undergo a solid-solid phase transition at high pressures and room temperature, it decomposes at elevated temperatures into corundum ($\alpha\text{-Al}_2\text{O}_3$) and water (H_2O). This dehydration reaction is a critical equilibrium in metamorphic petrology and has been investigated experimentally over a range of pressures.

The equilibrium curve for the reaction:



has been determined through reversal experiments, where the growth of either **diaspore** or corundum is observed to constrain the precise pressure-temperature (P-T) boundary.[3]

Data Presentation

The quantitative data from various high-pressure studies on **diaspore** are summarized below for comparative analysis.

Table 1: Equation of State (EoS) Parameters for **Diaspore**

V_0 (Å ³)	K_0 (GPa)	K'_0	Temperature (K)	Pressure Range (GPa)	Experimental Method	Reference
118.15 (4)	153 (2)	2.4 (3)	Ambient	-	Synchrotron XRD	[4]
-	137.6	-	300	13.5 - 27.8	Synchrotron XRD	[1][5]
-	124.8	-	1900	13.5 - 27.8	Synchrotron XRD	[1][5]
-	170.3 ± 6	4.40 ± 0.3	Ambient	0 - 65	EDXD	[7][8]

V_0 : Zero-pressure unit-cell volume; K_0 : Zero-pressure bulk modulus; K'_0 : Pressure derivative of the bulk modulus; XRD: X-ray Diffraction; EDXD: Energy Dispersive X-ray Diffraction.

Table 2: Experimental P-T Conditions for the **Diaspore**-Corundum Equilibrium

Pressure (kbar)	Temperature Range (°C)	Experimental Technique	Reference
15	488 - 519	Piston-cylinder	[3]
25	581 - 600	Piston-cylinder	[3]
30	629 - 648	Piston-cylinder	[3]
40	675 - 696	Piston-cylinder	[3]
50	695 - 719	Piston-cylinder	[3]

Experimental Protocols

The investigation of mineral phases under extreme conditions requires specialized equipment capable of generating and maintaining high pressures and temperatures while allowing for in-situ measurements.[9][10][11][12][13]

High-Pressure Generation

- **Diamond Anvil Cell (DAC):** The DAC is the most common device for achieving static pressures exceeding several hundred GPa.[5][13] It consists of two opposing brilliant-cut diamonds that compress a small sample contained within a gasket hole. A pressure-transmitting medium (e.g., a 4:1 methanol/ethanol mixture or inert gases like neon) is used to ensure quasi-hydrostatic conditions.[8] Pressure is typically measured using the ruby fluorescence method.
- **Piston-Cylinder and Multi-Anvil Apparatus:** For experiments requiring larger sample volumes, particularly for studying dehydration reactions, piston-cylinder and multi-anvil presses are employed.[3][9][12] These devices can achieve pressures in the range of several GPa to ~25 GPa and are equipped with internal furnaces for heating.[9]

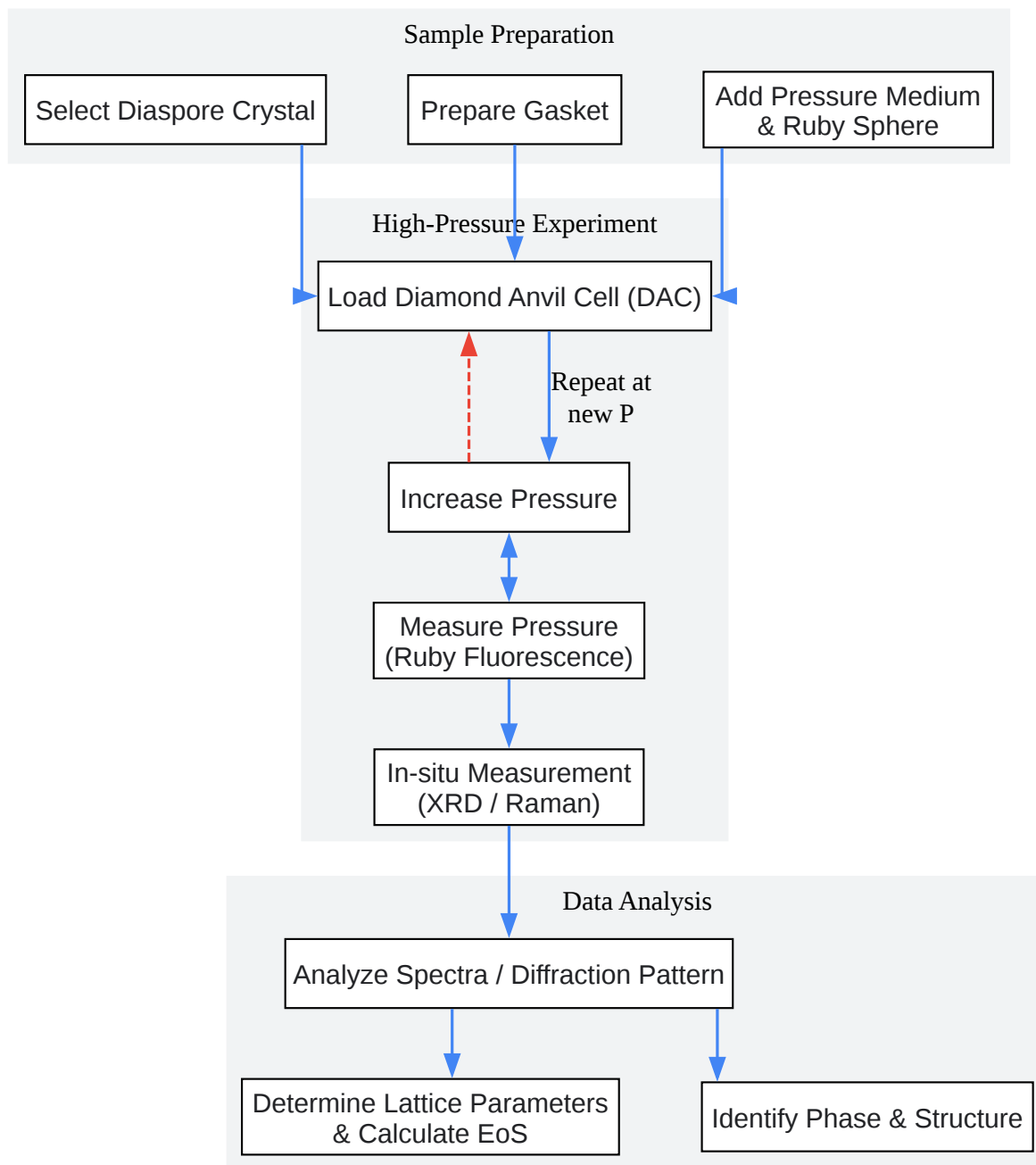
In-situ Characterization Techniques

- **Synchrotron X-ray Diffraction (XRD):** High-brilliance synchrotron X-ray sources are essential for performing diffraction experiments on the micron-sized samples within a DAC.[14][15] Angle-dispersive or energy-dispersive XRD patterns are collected at various pressures to determine the crystal structure, lattice parameters, and unit-cell volume, allowing for the detection of phase transitions and the calculation of EoS parameters.[8][15]
- **Raman Spectroscopy:** This technique probes the vibrational modes of a material.[14] In high-pressure studies, Raman spectroscopy is used to track changes in the vibrational spectra as a function of pressure.[16][17] The appearance of new peaks or the disappearance of existing ones can signify a phase transition. For **diaspore**, Raman studies confirm its stability, showing that its characteristic peaks shift to higher wavenumbers with increasing pressure.[14]

Visualizations

Experimental Workflow

The following diagram illustrates a typical workflow for investigating mineral properties at high pressure using a diamond anvil cell coupled with in-situ analytical techniques.

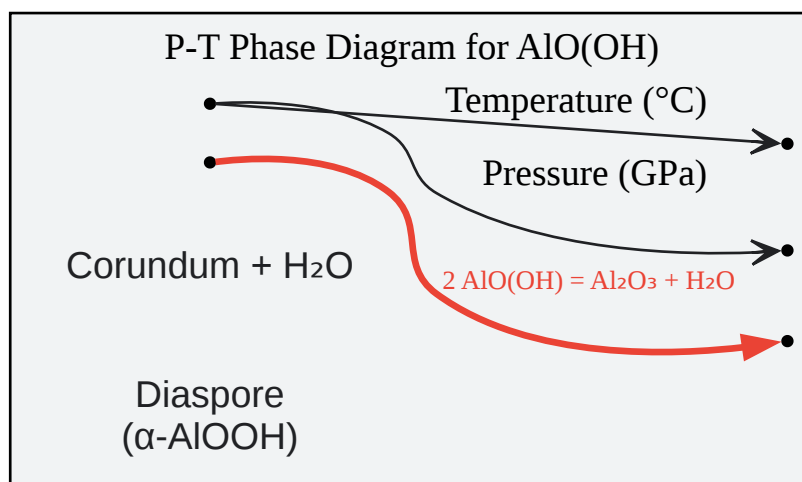


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Caption: Workflow for high-pressure experiments using a Diamond Anvil Cell (DAC).

Phase Relations of AlO(OH)

The diagram below shows the pressure-temperature stability field of **diaspore** and its relationship to the dehydration product, corundum.



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Caption: Schematic P-T diagram showing the stability of **diaspore**.

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